

# In-Depth Technical Guide to 1,1-Cyclohexanediacetic Anhydride (CAS 1010-26-0)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Oxaspiro[5.5]undecane-2,4-dione

Cat. No.: B047308

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of 1,1-Cyclohexanediacetic Anhydride (CAS 1010-26-0). The information is curated for professionals in research and drug development who require detailed technical data and experimental protocols.

## Core Properties and Data

1,1-Cyclohexanediacetic Anhydride, also known by synonyms such as 3,3-Pentamethyleneglutaric anhydride and **3-Oxaspiro[5.5]undecane-2,4-dione**, is a key intermediate in the synthesis of various organic compounds, most notably the anticonvulsant drug Gabapentin.[1] It typically appears as a white to off-white crystalline powder or chunks.[2]

## Chemical and Physical Properties

A summary of the key quantitative data for 1,1-Cyclohexanediacetic Anhydride is presented in the table below. This information is essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference(s)
CAS Number	1010-26-0	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>3</sub>	[1][2]
Molecular Weight	182.22 g/mol	[1][2]
Melting Point	67-70 °C	[2][3]
Boiling Point	126 °C at 0.5 mmHg	[2][3]
Predicted Density	1.15 ± 0.1 g/cm <sup>3</sup>	[2]
Appearance	White to off-white crystalline powder or chunks	[2]
Solubility	Soluble in water. Detailed quantitative solubility in various organic solvents is not readily available in public literature.	[4]

## Spectral Data

Detailed experimental spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for 1,1-Cyclohexanediactic Anhydride is not widely available in the public domain. Researchers are advised to acquire their own analytical data for positive identification and quality control. For reference, spectral data for the closely related 1,1-Cyclohexanediactic acid is available.[1]

## Synthesis and Reactivity

1,1-Cyclohexanediactic Anhydride is a reactive compound, primarily utilized for its anhydride functional group. It is sensitive to moisture and can undergo hydrolysis to revert to its corresponding diacid form.[5]

## Synthesis of 1,1-Cyclohexanediactic Anhydride

The anhydride is typically synthesized from 1,1-Cyclohexanediactic acid through dehydration. A common method involves heating the diacid with a dehydrating agent such as acetic anhydride.

## Experimental Protocols

The most significant application of 1,1-Cyclohexanediacetic Anhydride is as a crucial intermediate in the synthesis of Gabapentin.[2] The following sections detail the experimental protocols for the key transformations.

### Synthesis of 1,1-Cyclohexanediacetic Acid Monoamide

The first step in the synthesis of Gabapentin from the anhydride is the formation of the corresponding monoamide. This is achieved through an amination reaction.

Methodology:

- 1,1-Cyclohexanediacetic anhydride is reacted with an aqueous solution of ammonia.
- The reaction temperature is maintained below 20°C.
- The molar ratio of aqueous ammonia (25-35 wt%) to the anhydride is typically between 5 and 10.
- Following the amination, the reaction mixture is neutralized with an aqueous solution of sulfuric acid (30-70 wt%) to a slightly acidic pH, which precipitates the crude 1,1-cyclohexanediacetic acid monoamide.
- The precipitated solid is filtered and can be further purified by crystallization from a suitable solvent such as aqueous acetonitrile.

### Synthesis of Gabapentin via Hofmann Rearrangement

The 1,1-cyclohexanediacetic acid monoamide is then converted to Gabapentin through a Hofmann rearrangement.

Methodology:

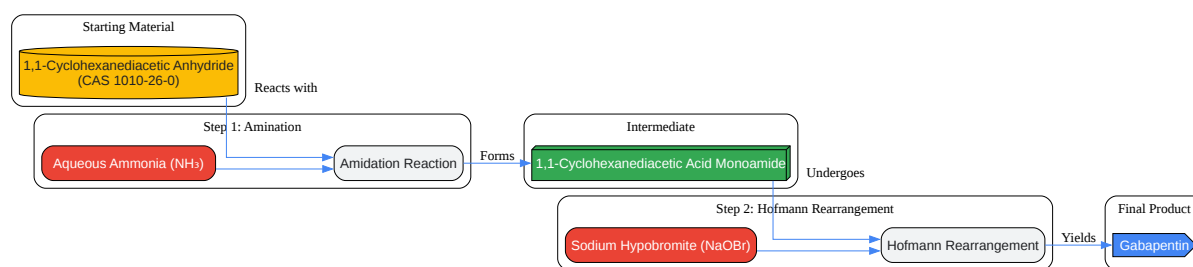
- The 1,1-cyclohexanediacetic acid monoamide is treated with a solution of sodium hypobromite, which can be prepared in situ.
- This rearrangement reaction leads to the formation of Gabapentin.

- The final product can be isolated and purified through various techniques, including salt formation and recrystallization.

## Visualizations

To aid in the understanding of the experimental workflows, the following diagrams have been generated using Graphviz.

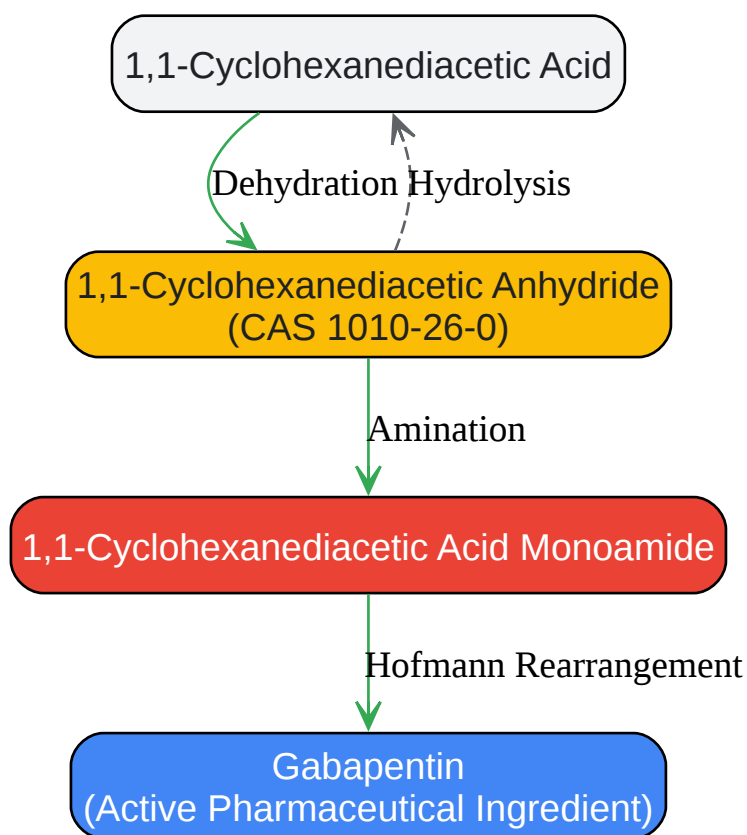
## Experimental Workflow for Gabapentin Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of Gabapentin.

## Logical Relationship of Key Components



[Click to download full resolution via product page](#)

Caption: Key synthetic relationships.

## Safety and Handling

1,1-Cyclohexanediacyetic Anhydride is an irritant to the skin and eyes. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this compound. It is also moisture-sensitive and should be stored in a tightly sealed container under an inert atmosphere. For detailed safety information, consult the Safety Data Sheet (SDS).

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific guidance and thorough literature review. All laboratory work should be conducted in accordance with established safety protocols.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,1-Cyclohexanediactic Anhydride | C<sub>10</sub>H<sub>14</sub>O<sub>3</sub> | CID 2734289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nbino.com [nbino.com]
- 3. 1,1-Cyclohexane diacetic anhydride | 1010-26-0 [chemicalbook.com]
- 4. 1,1-Cyclohexanediactic acid anhydride | 1010-26-0 | FC03365 [biosynth.com]
- 5. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to 1,1-Cyclohexanediactic Anhydride (CAS 1010-26-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047308#cas-number-1010-26-0-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)